

4-Chloro-1H-inden-2(3H)-one melting point and appearance

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Compound of Interest

Compound Name: 4-Chloro-1H-inden-2(3H)-one

Cat. No.: B1357610

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Technical Guide: 4-Chloro-1H-inden-2(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **4-Chloro-1H-inden-2(3H)-one**, a compound of interest in synthetic and medicinal chemistry.

Core Compound Properties

4-Chloro-1H-inden-2(3H)-one is a solid substance with the chemical formula C₉H₇ClO.[1] It is commercially available with a purity of up to 98%. [1]

Property	Value	Reference
CAS Number	74124-90-6	[1][2]
Molecular Formula	C ₉ H ₇ ClO	[1]
Molecular Weight	166.6 g/mol	[1]
Appearance	Solid	[1]
Melting Point	Data not available in the provided search results.	

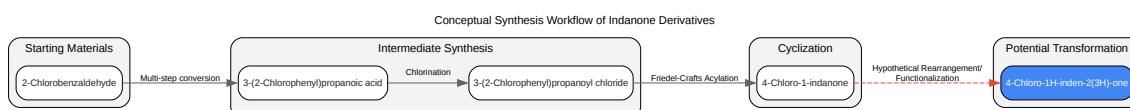
Synthesis Protocol

While a direct and detailed experimental protocol for the synthesis of **4-Chloro-1H-inden-2(3H)-one** is not readily available in the provided search results, a plausible synthetic route can be conceptualized starting from the related compound, 4-chloro-1-indanone. The synthesis of 4-chloro-1-indanone from 2-chlorobenzaldehyde has been described and involves a four-step process.^[3]

A potential subsequent conversion to **4-Chloro-1H-inden-2(3H)-one** could involve a rearrangement or functional group transformation.

Illustrative Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of related indanone compounds, which may serve as a basis for the synthesis of **4-Chloro-1H-inden-2(3H)-one**.



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Caption: Conceptual synthesis pathway for **4-Chloro-1H-inden-2(3H)-one**.

Analytical Characterization

The characterization of **4-Chloro-1H-inden-2(3H)-one** would typically involve a suite of standard analytical techniques to confirm its identity, purity, and structure.

General Analytical Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for elucidating the chemical structure, confirming the presence and connectivity of protons and carbons in the molecule.
- Mass Spectrometry (MS): This technique would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy would help in identifying the functional groups present in the molecule, particularly the carbonyl group of the indanone structure.
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of the compound. By using a suitable column and mobile phase, one can separate the target compound from any impurities.
- Elemental Analysis: This analysis would determine the percentage composition of carbon, hydrogen, and chlorine, which should correspond to the molecular formula C9H7ClO.

While specific experimental conditions for these analyses for **4-Chloro-1H-inden-2(3H)-one** are not detailed in the provided search results, standard protocols for small organic molecules would be applicable.

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References

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- 2. researchgate.net [researchgate.net]
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